

# Application Note: UV Spectrophotometric Analysis of Metronidazole Benzoate in Pharmaceutical Formulations

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## Compound of Interest

Compound Name: Metronidazole Benzoate

Cat. No.: B032070

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Metronidazole benzoate**, an ester of metronidazole, is a widely used antiprotozoal and antibacterial agent formulated in various dosage forms, particularly oral suspensions for pediatric use. The determination of its concentration in these formulations is crucial for ensuring product quality, safety, and efficacy. Ultraviolet (UV-Visible) spectrophotometry offers a simple, cost-effective, rapid, and accurate method for the quantitative analysis of **metronidazole benzoate** in routine quality control.<sup>[1][2][3]</sup> This application note details a validated UV spectrophotometric method for this purpose.

## Principle

The method is based on the principle that **metronidazole benzoate** possesses a chromophore that absorbs UV radiation at a specific wavelength. According to the Beer-Lambert Law, the absorbance of a solution is directly proportional to the concentration of the analyte in the solution. By measuring the absorbance of a sample solution and comparing it to a standard calibration curve, the concentration of **metronidazole benzoate** can be accurately determined.

## Materials and Methods

### 3.1 Instrumentation

- A double-beam UV-Visible spectrophotometer with 1 cm matched quartz cells is required.[1][4]
- Analytical Balance
- Volumetric flasks
- Pipettes
- Filtration assembly (e.g., Whatman filter paper No. 41)[1]

### 3.2 Chemicals and Reagents

- **Metronidazole Benzoate** (MB) Reference Standard
- Hydrochloric Acid (HCl), 0.1 N
- Methanol (optional, for initial solubilization if needed)
- Distilled Water
- Commercially available **Metronidazole Benzoate** oral suspension

## Experimental Protocols

### 4.1 Protocol 1: Analysis using 0.1 N Hydrochloric Acid

This is a widely cited method for the analysis of **metronidazole benzoate**.

#### 4.1.1 Determination of Maximum Wavelength ( $\lambda_{\text{max}}$ )

- Prepare a dilute solution of **Metronidazole Benzoate** (approx. 10  $\mu\text{g/mL}$ ) in 0.1 N HCl.
- Scan the solution using the spectrophotometer over a wavelength range of 200-400 nm against a 0.1 N HCl blank.[5]
- The wavelength at which maximum absorbance is observed is the  $\lambda_{\text{max}}$ . For **Metronidazole Benzoate** in 0.1 N HCl, the  $\lambda_{\text{max}}$  is typically found at 268 nm.[1][3][6]

#### 4.1.2 Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 25 mg of **Metronidazole Benzoate** reference standard.[\[1\]](#)
- Transfer it to a 25 mL volumetric flask.
- Dissolve and make up the volume with 0.1 N HCl.[\[1\]](#) This solution has a concentration of 1000 µg/mL.

#### 4.1.3 Preparation of Working Standard Solutions & Calibration Curve

- From the stock solution, prepare an intermediate stock of 100 µg/mL by diluting 10 mL to 100 mL with 0.1 N HCl.
- From the 100 µg/mL solution, prepare a series of dilutions to obtain concentrations in the range of 1-10 µg/mL.[\[1\]](#)[\[2\]](#)
- Measure the absorbance of each solution at 268 nm against the 0.1 N HCl blank.
- Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin. Determine the regression equation ( $y = mx + c$ ) and the correlation coefficient ( $R^2$ ).[\[3\]](#)

#### 4.1.4 Preparation of Sample Solution (from Oral Suspension)

- Accurately weigh a quantity of the oral suspension equivalent to 100 mg of **Metronidazole Benzoate** and transfer it to a 100 mL volumetric flask.[\[1\]](#)
- Add approximately 20 mL of 0.1 N HCl and shake for 20 minutes to dissolve the drug.[\[1\]](#)
- Make up the volume to 100 mL with 0.1 N HCl.
- Filter the solution through Whatman filter paper No. 41.[\[1\]](#)
- Pipette 1 mL of the filtered solution into another 100 mL volumetric flask and dilute to the mark with 0.1 N HCl.[\[1\]](#) This yields a theoretical concentration of 10 µg/mL.

#### 4.1.5 Assay of **Metronidazole Benzoate** in Formulation

- Measure the absorbance of the final sample solution at 268 nm against the 0.1 N HCl blank.
- Calculate the concentration of the drug in the sample solution using the regression equation obtained from the calibration curve.
- Calculate the percentage content of **Metronidazole Benzoate** in the formulation using the following formula:

$$\% \text{ Assay} = (\text{Concentration from curve } (\mu\text{g/mL}) / \text{Theoretical Concentration } (\mu\text{g/mL})) * 100$$

#### 4.2 Protocol 2: Analysis using Distilled Water

An alternative method utilizes distilled water as the solvent, which can be more economical and environmentally friendly.[4]

- $\lambda_{\text{max}}$ : The maximum absorbance in distilled water has been reported at 322 nm.[4]
- Linearity Range: 5-50  $\mu\text{g/mL}$ . [4]
- Procedure: Follow the same steps as in Protocol 1, substituting 0.1 N HCl with distilled water as the solvent for all preparations and as the blank.

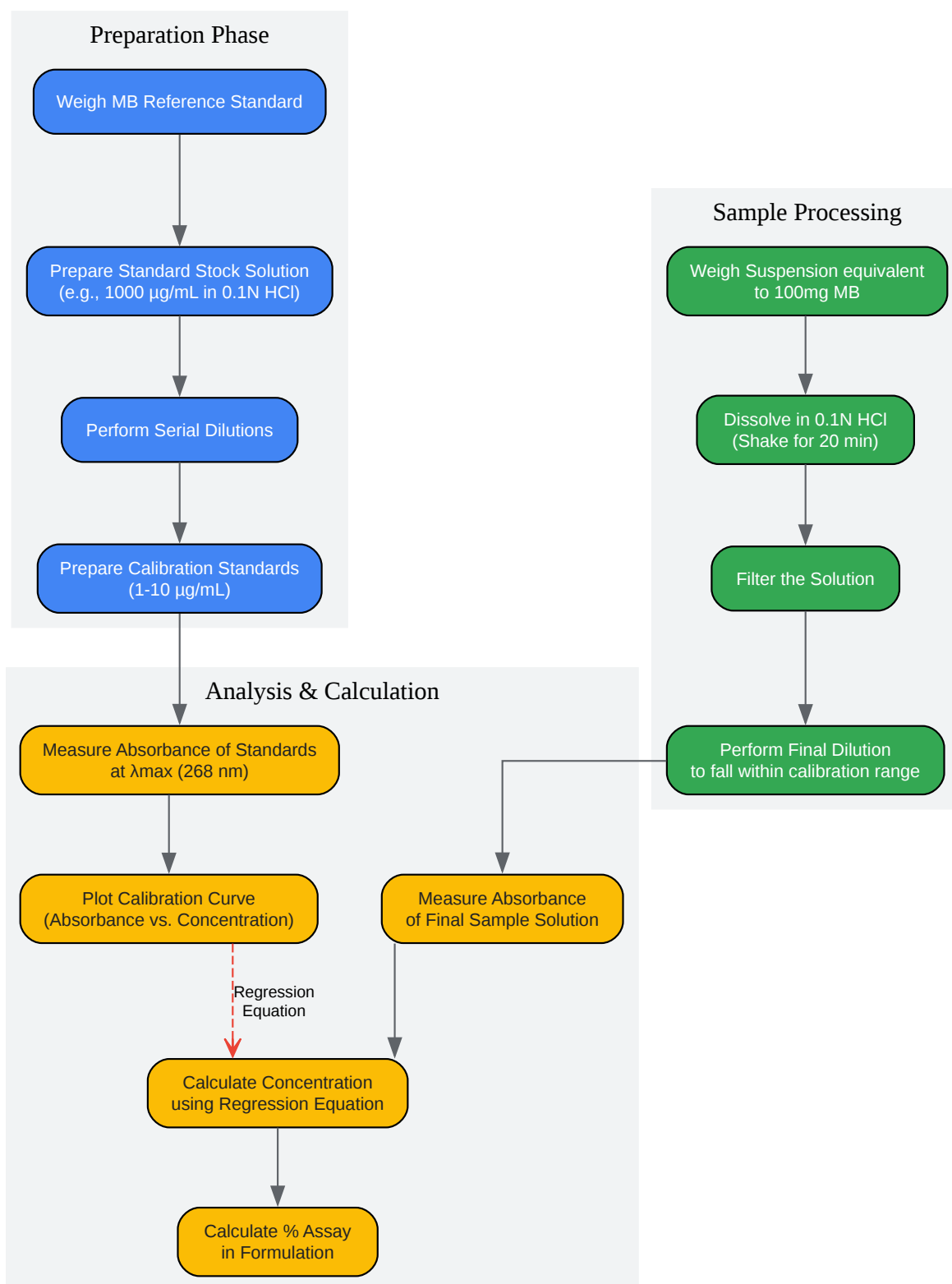
## Method Validation Summary

The described methods are validated as per the International Conference on Harmonization (ICH) guidelines.[1][2] The key validation parameters are summarized in the table below.

Parameter	Specification/Typical Value	Reference
Wavelength ( $\lambda_{\text{max}}$ )	268 nm (in 0.1 N HCl)	[1][3]
322 nm (in Distilled Water)	[4]	
Linearity Range	1-10 $\mu\text{g/mL}$ (in 0.1 N HCl)	[1][2]
5-40 $\mu\text{g/mL}$	[5][7]	
5-50 $\mu\text{g/mL}$ (in Distilled Water)	[4]	
Correlation Coefficient ( $R^2$ )	> 0.999	[3][4]
Accuracy (% Recovery)	98.9% - 99.37%	[1][2]
Precision (% RSD)		
- Intraday	< 2%	[1]
- Interday	< 2%	[1]
Limit of Detection (LOD)	Method dependent	[8]
Limit of Quantification (LOQ)	Method dependent	[8]
Robustness	No significant change in absorbance with minor variations in analytical conditions.	[5]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the UV spectrophotometric assay of **Metronidazole Benzoate** in an oral suspension.



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Caption: Workflow for UV Spectrophotometric Assay of **Metronidazole Benzoate**.

## Conclusion

The developed UV spectrophotometric methods are simple, rapid, accurate, precise, and cost-effective for the routine quantitative estimation of **Metronidazole Benzoate** in pharmaceutical dosage forms.[1] These protocols can be readily implemented in quality control laboratories for batch release testing and stability studies.

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